

Essential Safety and Logistics for Handling 1-Butylcyclohexanol

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Compound of Interest

Compound Name: 1-Butylcyclohexanol

Cat. No.: B1329816

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance for the safe handling and disposal of **1-Butylcyclohexanol**, outlining the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risk and ensure a safe working environment.

Hazard Identification and Chemical Properties

1-Butylcyclohexanol is a chemical that presents several hazards. It is harmful if swallowed or inhaled and causes skin and eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^{[1][2][3]} Understanding its physical and chemical properties is crucial for safe handling.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O	^{[1][4][5]}
Molecular Weight	156.27 g/mol	^{[1][4][6]}
Boiling Point	210.9°C at 760 mmHg	^[4]
Flash Point	84.6°C	^[4]
Density	0.906 g/cm ³	^[4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Butylcyclohexanol** to prevent exposure.

PPE Category	Specifications	Rationale
Eye Protection	Chemical safety goggles or a face shield conforming to EN166 or NIOSH standards. [2] [7]	Protects against splashes and eye irritation. [3] [8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use. [2] [7]	Prevents skin contact and irritation. [1] [2]
Body Protection	A flame-retardant lab coat or a complete suit protecting against chemicals. [2] [7]	Protects skin from accidental splashes and contact.
Respiratory Protection	Use in a well-ventilated area, such as a fume hood. If ventilation is inadequate, a respirator with an appropriate filter (e.g., type P95 or ABEK-P2) may be necessary. [2] [7]	Prevents inhalation, which can be harmful and cause respiratory irritation. [1] [2] [3]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for minimizing the risks associated with **1-Butylcyclohexanol**.

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[9\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[7\]](#)
- Before handling, wash hands thoroughly.[\[2\]](#)

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Avoid breathing vapors or dust.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[11\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)[\[7\]](#)[\[9\]](#)

4. Spill Management:

- In case of a spill, evacuate the area if necessary.[\[7\]](#)
- Remove all sources of ignition.[\[7\]](#)
- Ventilate the area.[\[7\]](#)
- Absorb the spill with an inert, non-combustible material like sand or vermiculite.[\[7\]](#)
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
[\[2\]](#)[\[7\]](#)

Disposal Plan: Step-by-Step Procedures

Proper disposal of **1-Butylcyclohexanol** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **1-Butylcyclohexanol** and any contaminated materials (e.g., gloves, paper towels) in a designated, properly labeled, and sealed hazardous waste container.[\[2\]](#)[\[7\]](#)
- The container must be compatible with flammable organic liquids.[\[7\]](#)
- Do not mix with incompatible wastes.[\[7\]](#)

2. Waste Storage:

- Store the hazardous waste container in a designated, cool, dry, and well-ventilated area away from ignition sources.[\[7\]](#)

3. Professional Disposal:

- Arrange for pickup and disposal by contacting your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[2\]](#)[\[7\]](#)
- Provide detailed information about the waste composition and any known hazards.[\[7\]](#)

Workflow for Safe Handling of 1-Butylcyclohexanol



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Caption: Workflow for the safe handling and disposal of **1-Butylcyclohexanol**.

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References

- 1. 1-Butylcyclohexanol | C₁₀H₂₀O | CID 138505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file1.lookchem.com [file1.lookchem.com]
- 3. fishersci.com [fishersci.com]
- 4. 1-Butyl-cyclohexanol | CAS 5445-30-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. Cyclohexanol, 1-butyl- (CAS 5445-30-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. benchchem.com [benchchem.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. fishersci.com [fishersci.com]
- 10. Gas detectors and respiratory protection equipments C₁₀H₂₀O (4-tert-butyl cyclohexan-1-ol), CAS number 98-52-2 [en.gazfinder.com]
- 11. synerzine.com [synerzine.com]
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